

Safe Disposal of 2-Bromopropionitrile: A Guide for Laboratory Professionals

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For immediate release.

This document provides essential safety and logistical information for the proper disposal of **2-Bromopropionitrile**, a chemical requiring careful handling due to its hazardous properties. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and compliance with waste management regulations.

I. Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is critical to handle **2-Bromopropionitrile** in a controlled environment.

- Ventilation: Always work in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Personal Protective Equipment (PPE): A comprehensive suite of PPE is mandatory. This
 includes:
 - Eye Protection: Chemical safety goggles and a face shield.
 - Hand Protection: Wear appropriate chemical-resistant gloves.
 - Body Protection: A lab coat and additional protective clothing to prevent skin exposure.[2]
 [3]



- Respiratory Protection: If ventilation is inadequate, use a suitable respirator with an appropriate filter (e.g., type ABEK (EN14387)).
- Emergency Equipment: Ensure an emergency eyewash station and a safety shower are readily accessible.[1]

II. Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate: Clear all non-essential personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated to disperse vapors.
- Contain: For small spills, absorb the chemical with an inert, non-combustible material such as sand, silica gel, or soda ash.[2][4] Do not use combustible materials like paper towels.
- Collect: Carefully scoop the absorbed material into a suitable, sealable container for disposal.
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: The collected waste must be treated as hazardous and disposed of according to the procedures outlined below.

III. Proper Disposal Procedure

The primary and mandated method for the disposal of **2-Bromopropionitrile** is through a licensed hazardous waste disposal company.[4][5] Do not attempt to dispose of this chemical down the drain or in regular trash.

Step-by-Step Disposal Plan:

- Containerize:
 - Leave the chemical in its original container whenever possible.



- If transferring is necessary, use a new, clean, and compatible container that can be securely sealed.
- Do not mix 2-Bromopropionitrile with other waste materials.[5]
- Labeling:
 - Clearly label the waste container as "Hazardous Waste."[4]
 - Include the full chemical name: "2-Bromopropionitrile" and its CAS number (19481-82-4).[5][6][7]
 - Indicate the approximate quantity of the waste.[4]
 - List any other components if it is part of a mixture.[4]
- Storage:
 - Store the sealed waste container in a designated, secure hazardous waste accumulation area.[4]
 - This area should have secondary containment to prevent spills from spreading.[4]
 - Store locked up.[2][3]
- Arrange for Pickup:
 - Contact your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.
 - Provide them with all necessary information about the waste material.

IV. Chemical and Physical Properties

A summary of key quantitative data for **2-Bromopropionitrile** is provided in the table below for quick reference.

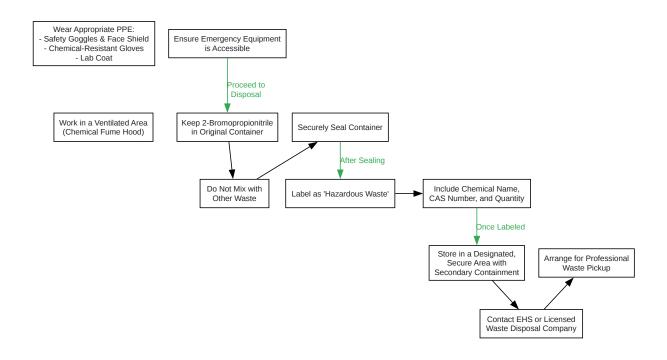


Property	Value
CAS Number	19481-82-4[5][6][7]
Molecular Formula	C ₃ H ₄ BrN[7]
Molecular Weight	133.97 g/mol [6]
Appearance	Liquid[2]
Density	1.55 g/mL at 25 °C[6]
Boiling Point	68-69 °C at 50 mmHg[6]
Flash Point	58 °C (136.4 °F) - closed cup

V. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the safe disposal of **2-Bromopropionitrile**.





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Caption: Workflow for the safe disposal of **2-Bromopropionitrile**.

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